

physical properties of 4,4'-Dibenzoylquinone Dioxime

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4,4'-Dibenzoylquinone Dioxime**

Cat. No.: **B089547**

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An In-Depth Technical Guide to the Physicochemical Properties of **4,4'-Dibenzoylquinone Dioxime**

Abstract

4,4'-Dibenzoylquinone Dioxime (CAS No. 120-52-5) is a significant organic compound with diverse applications, ranging from a vulcanizing agent in the polymer industry to a specialized reagent in analytical chemistry.^{[1][2]} A comprehensive understanding of its physical and chemical properties is paramount for its effective application and for ensuring safety in research and development. This technical guide provides a detailed examination of the core physicochemical and spectroscopic properties of **4,4'-Dibenzoylquinone Dioxime**, intended for researchers, chemists, and professionals in drug development and material science. The guide synthesizes data on its chemical identity, physical characteristics, and spectroscopic fingerprint, and includes detailed protocols for its characterization.

Introduction and Chemical Identity

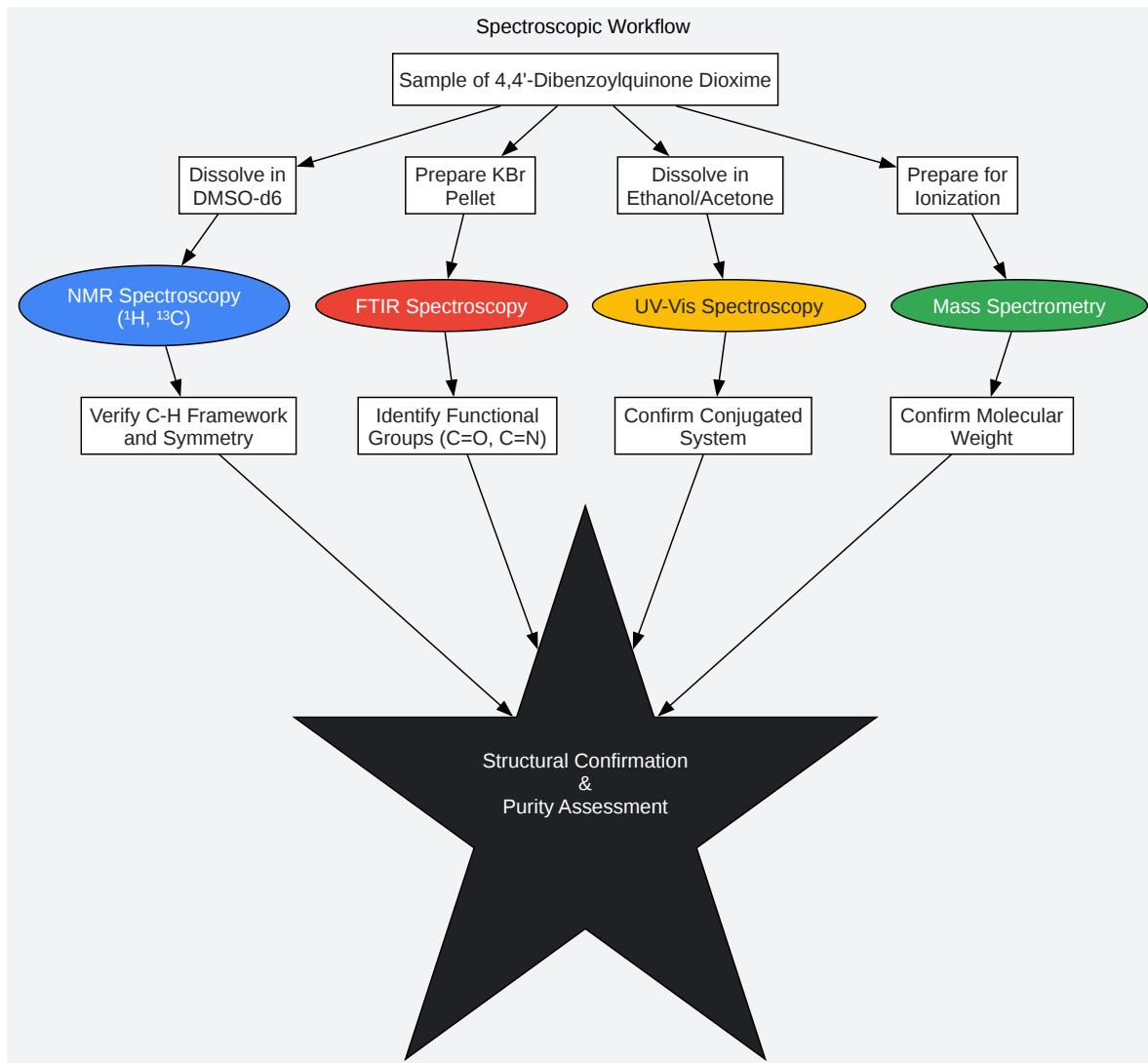
Overview and Significance

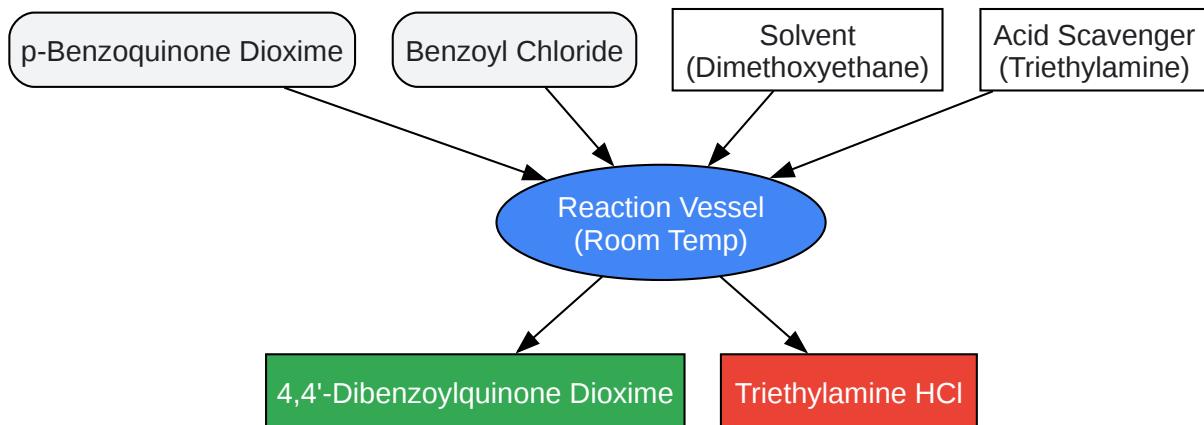
4,4'-Dibenzoylquinone Dioxime, also known by synonyms such as p-Benzoquinone bis(O-benzoyloxime) and Quinone Dioxime Dibenzoate, is a derivative of p-benzoquinone dioxime.^[1] ^[3] Its molecular structure, featuring two benzoyl groups attached to a quinone dioxime core, imparts unique characteristics that make it valuable in several fields. Primarily, it functions as a vulcanizing accelerator, particularly in the plastics and rubber industries.^[2] Beyond material

science, its ability to form colored complexes with metal ions makes it a useful chelating agent and analytical reagent for spectrophotometric determination.[1] Furthermore, it serves as a versatile building block in organic synthesis for creating more complex molecules.[1]

Chemical Structure and Identification

The structural foundation of this compound is a 1,4-benzoquinone dioxime core where the hydrogen atoms of the oxime groups are substituted with benzoyl groups. This structure is key to its reactivity and physical properties.





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